

Comparative Guide: 16-Hydroxyhexadecan-2-one vs. 15-Pentadecanolide[1][2]

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Compound of Interest

Compound Name: 16-Hydroxyhexadecan-2-one

CAS No.: 421576-50-3

Cat. No.: B14234066

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Executive Summary

This guide provides a structural and functional analysis comparing 15-Pentadecanolide (a commercially dominant macrocyclic lactone musk) with **16-Hydroxyhexadecan-2-one** (a specific linear functionalized lipid analog).[1][2]

While 15-Pentadecanolide (Exaltolide®) is a benchmark molecule in fragrance chemistry and pheromone mimicry, **16-Hydroxyhexadecan-2-one** represents the "open-chain" structural class often encountered as metabolic intermediates or synthetic precursors.[1][2] This comparison highlights the Macrocyclic Effect—how ring closure fundamentally alters olfactory perception, bioavailability, and chemical stability compared to linear analogs of similar molecular weight.[2]

Key Differentiators at a Glance

| Feature | 15-Pentadecanolide (Exaltolide) | 16-Hydroxyhexadecan-2-one |
|----------------------|-------------------------------------------|---------------------------------------|
| Structure | Macrocyclic Lactone (15-membered ring) | Linear Keto-Alcohol (C16 Chain) |
| Olfactory Profile | Powerful Musk, Animalic, Sweet, Powdery | Faint, Waxy, Fatty, Non-Musk |
| Physical State | Crystalline Solid (mp 37–38°C) | Waxy Solid (Predicted mp >50°C) |
| Lipophilicity (LogP) | ~5.4 (High Bioaccumulation Potential) | ~3.5–4.0 (Moderate, Amphiphilic) |
| Primary Application | Fine Fragrance, Fixative, Pheromone Mimic | Synthetic Intermediate, Lipid Probe |
| Stability | Susceptible to Hydrolysis (Ester bond) | Stable (Ketone), Oxidizable (Alcohol) |

Chemical Identity & Structural Logic[1][2][3][4][5]

To understand the performance gap, one must analyze the structural topology.[2] The "Musk" odor is strictly confined to macrocycles (14–19 carbons) or specific nitro/polycyclic motifs.[2][3] Linear analogs, despite having similar functional groups, lack the conformational rigidity required to trigger human musk receptors (OR5AN1).[2]

15-Pentadecanolide (The Macrocycle)[1][2]

- IUPAC Name: Oxacyclohexadecan-2-one[1][2]
- CAS: 106-02-5[1][2][4][5]
- Mechanism: The 15-membered ring forces the ester group into a specific conformation that mimics natural deer musk (Muscone).[2] It is hydrophobic, allowing it to linger on skin (fixative effect).[2]

16-Hydroxyhexadecan-2-one (The Linear Analog)[1][2]

- IUPAC Name: **16-Hydroxyhexadecan-2-one**^{[1][2]}
- CAS: 421576-50-3^{[1][2][6]}
- Mechanism: A linear C16 chain with a terminal hydroxyl and a C2 ketone.^[2] Unlike the lactone, this molecule has free rotation along the alkyl chain.^[2] The polar "head" (ketone) and "tail" (alcohol) make it behave more like a surfactant or a membrane lipid than a volatile fragrance.^[2]

Performance Analysis: The "Ring vs. Chain"

Divergence

Olfactory Performance (The Musk Rule)

The most critical distinction is the Structure-Odor Relationship (SOR).^[2]

- 15-Pentadecanolide: Exhibits a low odor threshold (0.3–1.0 ng/L in air).^{[1][2]} It binds to the orthosteric site of the musk receptor.^[2] The ring structure restricts entropy, presenting the hydrophobic domain and the polar ester group in the precise geometry needed for receptor activation.^[2]
- **16-Hydroxyhexadecan-2-one**: Effectively odorless or faintly fatty/waxy.^{[1][2]} The linear chain possesses high conformational entropy (too many "degrees of freedom").^[2] It cannot lock into the musk receptor's hydrophobic pocket.^[2]

“

Insight: This validates the "Prelog Rule" for macrocycles—odor value peaks at ring sizes 15–16. Opening the ring (linearization) destroys the musk character instantly.^[2]

Pharmacokinetics & Bioavailability

For drug delivery or pheromone applications, lipophilicity drives performance.^[2]

- Membrane Permeability: 15-Pentadecanolide is highly lipophilic (LogP ~5.4), allowing it to cross the blood-brain barrier or skin barrier easily.[1][2] This property is exploited in transdermal delivery systems where lactones act as penetration enhancers.[2]
- Solubility: **16-Hydroxyhexadecan-2-one**, with two polar handles (OH and C=O) separated by a long chain, acts as a bolamphiphile.[1][2] It is less soluble in pure lipids than the lactone but may disrupt lipid bilayers more effectively by spanning the membrane.[2]

Experimental Protocols

Protocol A: Comparative Hydrolytic Stability Assay

Objective: Determine the shelf-life stability of the macrocyclic ester vs. the linear ketone under physiological conditions.

Reagents:

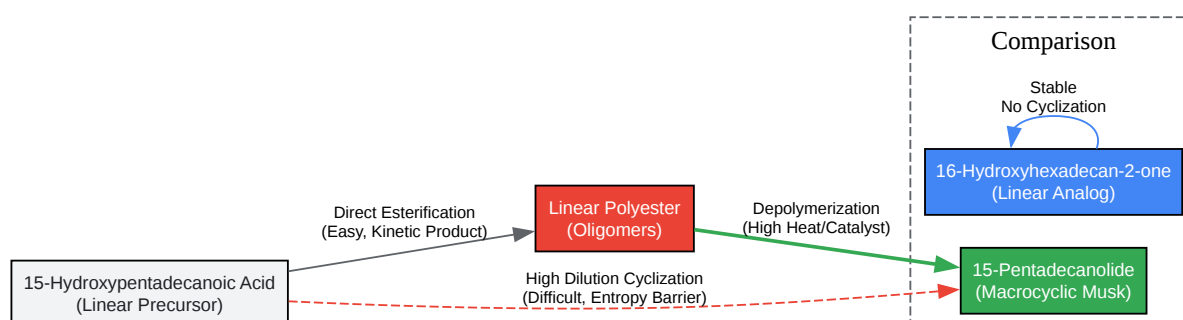
- Phosphate Buffered Saline (PBS), pH 7.4[2]
- Acetonitrile (HPLC grade)[2]
- Internal Standard: Dodecanophenone[1][2]

Workflow:

- Preparation: Dissolve 10 mM of 15-Pentadecanolide and **16-Hydroxyhexadecan-2-one** separately in Acetonitrile.
- Incubation: Dilute 1:10 into PBS (pH 7.4) at 37°C.[2]
- Sampling: Aliquot 100 µL at T=0, 24h, 48h, and 72h.
- Analysis: Analyze via GC-MS (Splitless mode).
 - Expectation: 15-Pentadecanolide will show slow degradation to 15-hydroxypentadecanoic acid (ring-opening hydrolysis).[1][2]
 - Expectation: **16-Hydroxyhexadecan-2-one** will remain chemically intact (ketones and primary alcohols are stable to mild hydrolysis).[1][2]

Protocol B: Synthesis Pathway Visualization

The following diagram illustrates the relationship between linear precursors and macrocyclic products, highlighting the "Entropy Barrier" that makes 15-Pentadecanolide synthesis challenging compared to the linear ketone.



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Caption: Synthesis logic showing the high-energy barrier to form the macrocycle (Exaltolide) versus the stability of linear analogs.

Technical Data Summary

| Property | 15-Pentadecanolide | 16-Hydroxyhexadecan-2-one | Relevance |
|------------------|--------------------------------------------|--------------------------------------|-----------------------------------------------------------|
| Molecular Weight | 240.38 g/mol | 256.42 g/mol | Similar size, distinct topology.[1][2] |
| Boiling Point | 137°C (2 mmHg) | ~380°C (Predicted, 760 mmHg) | Lactone is significantly more volatile (Fragrance).[1][2] |
| Vapor Pressure | 0.002 mmHg (25°C) | < 0.0001 mmHg (25°C) | Explains the lack of odor in the linear ketone.[1] |
| Metabolic Fate | Hydrolysis -> 15-OH Acid -> Beta-oxidation | Omega-oxidation -> Dicarboxylic Acid | Lactone mimics natural fat metabolism.[1][2] |

Conclusion & Recommendation

For Fragrance & Pheromone Research: 15-Pentadecanolide is the superior candidate.[1][2] Its macrocyclic structure provides the requisite volatility and receptor binding affinity (musk note) that the linear analog completely lacks.[2] It acts as an excellent fixative and has a proven safety profile.[2]

For Metabolic & Lipid Research: **16-Hydroxyhexadecan-2-one** serves as a valuable negative control or metabolic probe.[1][2] Because it possesses similar functional groups (carbonyl, hydroxyl) and chain length but lacks the ring structure, it allows researchers to isolate the specific biological effects of macrocyclization (e.g., testing if a biological response is due to the chemical group or the ring shape).[2]

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